

Application Notes and Protocols for In Vitro Assays Involving TMP195

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A Selective Class IIa HDAC Inhibitor for Modulating Macrophage Function

Audience: Researchers, scientists, and drug development professionals.

Introduction:

TMP195 is a potent and selective inhibitor of class IIa histone deacetylases (HDACs), specifically targeting HDAC4, HDAC5, HDAC7, and HDAC9.[1] Unlike pan-HDAC inhibitors, **TMP195** exhibits a more targeted mechanism of action, primarily influencing the innate immune system, with a pronounced effect on macrophage polarization and function. These characteristics make **TMP195** a valuable tool for investigating the role of class IIa HDACs in various physiological and pathological processes, including cancer immunology and inflammatory diseases.

This document provides detailed protocols for key in vitro assays to study the effects of **TMP195** on macrophage polarization, associated signaling pathways, and its indirect impact on cancer cells.

Data Presentation

Table 1: Inhibitory Activity of **TMP195** against HDAC Isoforms



HDAC Isoform	Ki (nM)	IC50 (nM)
HDAC4	59	111
HDAC5	60	106
HDAC7	26	46
HDAC9	15	9

Data sourced from multiple references.[1]

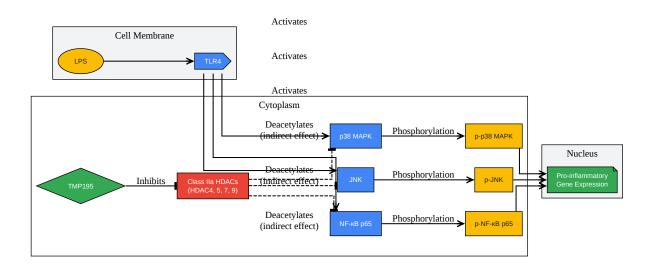
Table 2: Recommended Concentration Ranges for In Vitro Assays

Assay	Cell Type	TMP195 Concentration Range	Incubation Time
Macrophage Polarization (M1)	Murine BMDMs	5 μM - 60 μM	2 - 8 hours
Monocyte Differentiation	Human Monocytes	300 nM	5 days
Cancer Cell Viability/Proliferation	Various Cancer Cell Lines	5 μM - 60 μM	48 hours
Signaling Pathway Analysis (Western Blot)	Murine BMDMs	40 μΜ	2 hours
Cytokine/Chemokine Secretion (ELISA)	Murine BMDMs / Human Monocytes	20 μM - 60 μM / 300 nM	8 hours / 5 days

Concentrations and incubation times are starting points and may require optimization for specific cell lines and experimental conditions.[1][2]

Signaling Pathways and Experimental Workflows

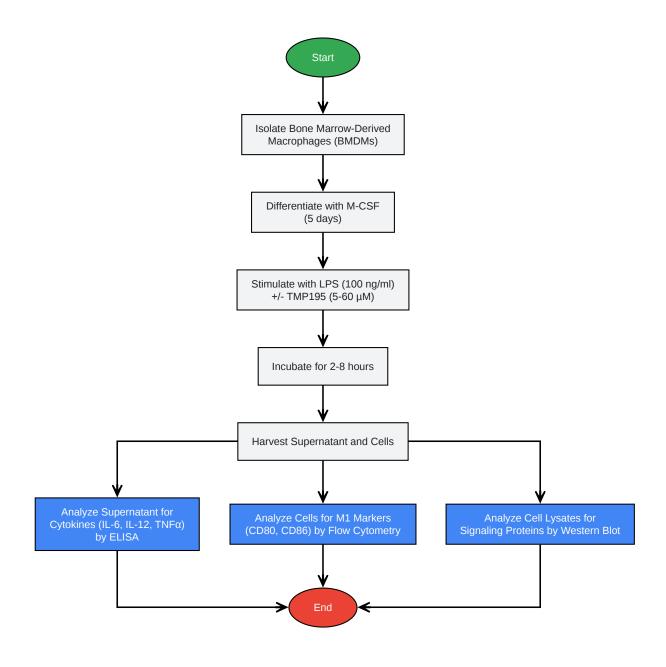




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Caption: **TMP195** enhances LPS-induced M1 macrophage polarization by inhibiting Class IIa HDACs, leading to increased phosphorylation of p38 MAPK, JNK, and NF-κB p65, and subsequent pro-inflammatory gene expression.





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References

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